

5-Bromo-2-hydroxy-3-nitrobenzaldehyde spectral data

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Compound of Interest

Compound Name: *5-Bromo-2-hydroxy-3-nitrobenzaldehyde*

CAS No.: *16634-88-1*

Cat. No.: *B090857*

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An In-depth Technical Guide to the Spectral Data of **5-Bromo-2-hydroxy-3-nitrobenzaldehyde**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive analysis of the spectral data for **5-Bromo-2-hydroxy-3-nitrobenzaldehyde**, a pivotal intermediate in the synthesis of specialized organic compounds. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuanced interpretation of ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data. By grounding theoretical predictions with established experimental protocols and data, this guide serves as an authoritative reference for the characterization and utilization of this versatile molecule. The causality behind experimental choices and data interpretation is emphasized to foster a deeper understanding of its structural and electronic properties.

Introduction: The Molecular Profile

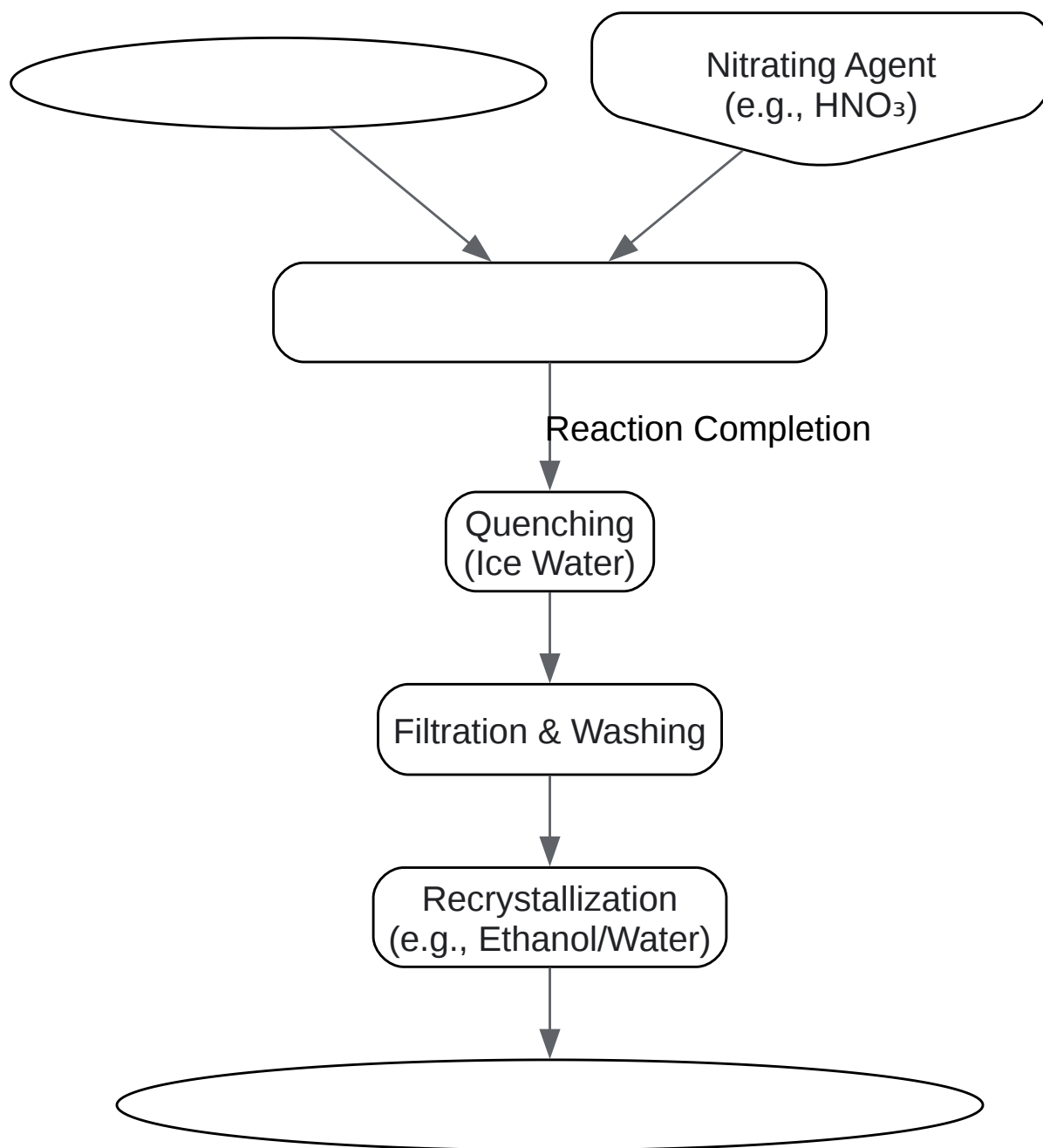
5-Bromo-2-hydroxy-3-nitrobenzaldehyde ($C_7H_4BrNO_4$) is a polysubstituted aromatic aldehyde with a molecular weight of approximately 246.02 g/mol .^{[1][2]} Its structure is characterized by a benzaldehyde core functionalized with a hydroxyl group, a bromine atom, and a nitro group. This unique combination of electron-donating (hydroxyl) and electron-withdrawing (nitro, bromo, aldehyde) groups creates a distinct electronic environment, making it a valuable precursor for synthesizing a wide array of derivatives, including Schiff bases, which are investigated for their diverse biological activities.^[3] The precise characterization of this molecule is paramount for its effective use in synthetic pathways, and spectroscopic analysis is the cornerstone of this process.

Figure 1: Molecular Structure of **5-Bromo-2-hydroxy-3-nitrobenzaldehyde**

Synthesis and Purification: A Note on Provenance

While this guide focuses on spectral data, understanding the compound's origin is crucial for interpreting potential impurities. A common synthetic route involves the controlled nitration of 5-bromosalicylaldehyde. This electrophilic aromatic substitution is directed by the activating hydroxyl group and deactivating bromo and aldehyde groups. The reaction is typically performed at low temperatures (e.g., 0-10°C) using a nitrating agent like nitric acid in a suitable solvent system to prevent over-nitration and side reactions.^[4]

Illustrative Synthetic Workflow:



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Figure 2: Generalized workflow for the synthesis of the title compound.

Post-synthesis, purification via recrystallization is essential to remove isomers and unreacted starting materials, ensuring the spectral data obtained is representative of the pure compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides unparalleled insight into the carbon-hydrogen framework of a molecule. For **5-Bromo-2-hydroxy-3-nitrobenzaldehyde**, both ^1H and ^{13}C NMR are indispensable for structural confirmation.

^1H NMR Spectral Analysis

The proton NMR spectrum is anticipated to show four distinct signals corresponding to the aldehyde, hydroxyl, and two aromatic protons. The strong deshielding effects of the aldehyde and nitro groups, coupled with the positions of the protons on the aromatic ring, result in a predictable downfield spectrum.

Table 1: Predicted ^1H NMR Spectral Data

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
-CHO	~10.2	Singlet (s)	1H	The aldehyde proton is highly deshielded by the carbonyl group and is typically found far downfield. [5]
-OH	~11.0-12.0	Broad Singlet (br s)	1H	Intramolecular hydrogen bonding with the aldehyde's carbonyl oxygen deshields this proton significantly and often leads to a broad signal.
Ar-H (at C6)	~8.2	Doublet (d)	1H	This proton is ortho to the electron-withdrawing aldehyde group and meta to the nitro group, leading to a downfield shift. It is coupled to the H at C4.

| Ar-H (at C4) | ~8.0 | Doublet (d) | 1H | This proton is ortho to the bromine and meta to the aldehyde group. It is coupled to the H at C6. |

¹³C NMR Spectral Analysis

The ¹³C NMR spectrum will display seven unique carbon signals, as each carbon atom in the molecule resides in a chemically distinct environment due to the asymmetrical substitution pattern.

Table 2: Predicted ¹³C NMR Spectral Data

Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
C=O (Aldehyde)	~190	The carbonyl carbon is highly deshielded and appears significantly downfield.
C-OH	~155-160	The carbon bearing the hydroxyl group is deshielded by the oxygen atom.
C-NO ₂	~140	The carbon attached to the nitro group is deshielded by the electron-withdrawing effect of the group.
C-H (Aromatic)	~130-135	Aromatic carbons attached to hydrogen.
C-H (Aromatic)	~125-130	Aromatic carbons attached to hydrogen.
C-Br	~115	The carbon attached to bromine experiences a moderate deshielding effect.

| C-CHO | ~120 | The carbon to which the aldehyde group is attached. |

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of purified **5-Bromo-2-hydroxy-3-nitrobenzaldehyde** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). The choice of solvent is critical; DMSO-d₆ is often preferred for its ability to dissolve polar compounds and to observe exchangeable protons like -OH.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- **Data Acquisition:** Transfer the solution to a 5 mm NMR tube. Acquire the spectrum on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **¹H NMR Parameters:** Typical acquisition parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and acquisition of 16-32 scans.
- **¹³C NMR Parameters:** For ¹³C NMR, a larger number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of the ¹³C isotope. Proton decoupling is used to simplify the spectrum to singlets.
- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, followed by phase and baseline correction. Integrate the signals in the ¹H NMR spectrum to determine the relative proton ratios.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups within a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. The IR spectrum of **5-Bromo-2-hydroxy-3-nitrobenzaldehyde** is rich with characteristic absorption bands.

The presence of an intramolecular hydrogen bond between the phenolic -OH and the aldehyde C=O group is a dominant feature, causing a significant broadening of the O-H stretching band and a lowering of the C=O stretching frequency compared to non-hydrogen-bonded analogues.

[6][7]

Table 3: Key FT-IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibrational Assignment	Causality
~3100-3400	Broad, Medium	O-H stretch (phenolic)	The broadness is a classic indicator of strong intramolecular hydrogen bonding.
~3050-3100	Weak-Medium	Aromatic C-H stretch	Characteristic of C-H bonds on the benzene ring.
~2750, ~2850	Weak	Aldehyde C-H stretch	Fermi resonance often results in two weak bands for the aldehyde C-H stretch. [6]
~1660-1680	Strong	C=O stretch (aldehyde)	The frequency is lowered from the typical ~1700 cm ⁻¹ due to conjugation and intramolecular hydrogen bonding, which weakens the C=O double bond.[6]
~1520-1560, ~1330-1370	Strong	Asymmetric & Symmetric NO ₂ stretch	These two strong absorptions are characteristic of the nitro group.
~1580, ~1470	Medium-Strong	Aromatic C=C stretch	Skeletal vibrations of the benzene ring.
~1200-1250	Medium	C-O stretch (phenolic)	Stretching vibration of the carbon-oxygen bond of the phenol.

| ~550-650 | Medium-Weak | C-Br stretch | Characteristic absorption for a carbon-bromine bond. |

Experimental Protocol: FT-IR Spectroscopy (KBr Pellet Method)

This protocol is a self-validating system as the quality of the resulting spectrum (e.g., flat baseline, sharp peaks, absence of water/CO₂ bands) directly reflects the precision of the execution.

- **Sample Preparation:** Grind 1-2 mg of the dry, purified compound with ~150 mg of dry, IR-grade potassium bromide (KBr) using an agate mortar and pestle. The goal is to create a fine, homogeneous powder to minimize light scattering.
- **Pellet Formation:** Transfer the powder to a pellet-pressing die. Place the die under a hydraulic press and apply 8-10 tons of pressure for several minutes to form a thin, transparent pellet. A transparent pellet is crucial for allowing maximum light transmission.
- **Instrument Purge:** Ensure the FT-IR spectrometer's sample compartment is purged with dry nitrogen or air to minimize atmospheric H₂O and CO₂, which absorb strongly in the IR region.
- **Background Scan:** Perform a background scan with an empty sample compartment. This scan is stored and automatically subtracted from the sample scan to remove instrument and atmospheric contributions.
- **Data Acquisition:** Place the KBr pellet in the sample holder. Acquire the spectrum, typically over a range of 4000–400 cm⁻¹ with a resolution of 4 cm⁻¹. Co-add 16 to 32 scans to improve the signal-to-noise ratio.^[8]
- **Data Processing:** The resulting spectrum should be baseline-corrected and the peaks labeled with their corresponding wavenumbers.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, allowing for the determination of the molecular weight and elucidation of the molecular structure.

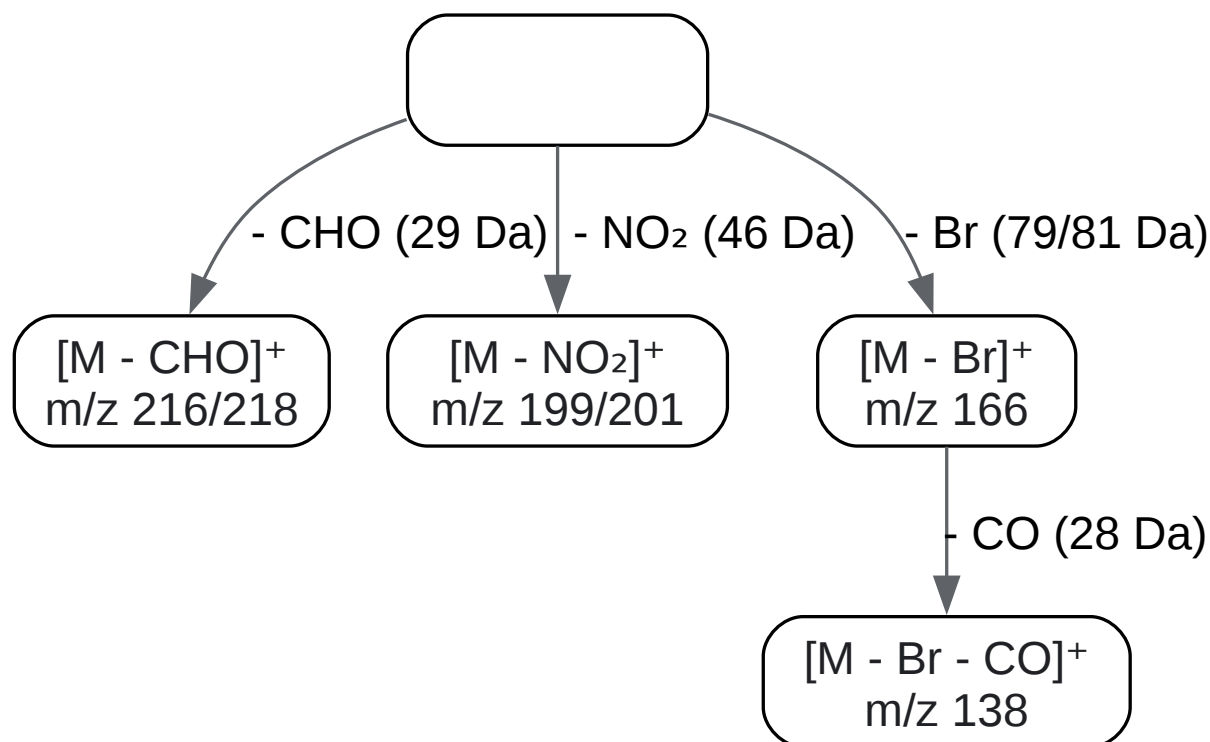
For **5-Bromo-2-hydroxy-3-nitrobenzaldehyde**, the most striking feature will be the isotopic pattern of the molecular ion peak due to the presence of bromine, which has two major isotopes, ^{79}Br and ^{81}Br , in nearly a 1:1 natural abundance. This results in two peaks of almost equal intensity at m/z values separated by 2 Da (M^+ and $M+2$).

Table 4: Predicted Mass Spectrometry Data (Electron Ionization)

m/z Value	Ion Assignment	Rationale for Formation
245 / 247	$[M]^+$	Molecular ion peak, showing the characteristic 1:1 bromine isotope pattern.
216 / 218	$[M - \text{CHO}]^+$	Loss of the aldehyde group (29 Da).
199 / 201	$[M - \text{NO}_2]^+$	Loss of the nitro group (46 Da).
166	$[M - \text{Br}]^+$	Loss of a bromine radical.

| 138 | $[M - \text{Br} - \text{CO}]^+$ | Subsequent loss of carbon monoxide (28 Da) from the $[M - \text{Br}]^+$ fragment. |

Fragmentation Pathway Visualization



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Figure 3: A simplified potential fragmentation pathway in EI-MS.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a small quantity of the sample (typically in a solvent like methanol or dichloromethane) into the mass spectrometer, often via a direct insertion probe or a gas chromatograph (GC-MS).
- **Ionization:** In the ion source, the sample is bombarded with high-energy electrons (typically 70 eV). This process ejects an electron from the molecule, forming a high-energy molecular ion ($[M]^+$).
- **Fragmentation:** The excess energy in the molecular ion causes it to fragment into smaller, charged ions and neutral radicals in a reproducible manner.

- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge (m/z) ratio.
- **Detection:** A detector records the abundance of each ion, generating a mass spectrum that plots ion intensity versus m/z .

Conclusion

The spectroscopic characterization of **5-Bromo-2-hydroxy-3-nitrobenzaldehyde** is a definitive process rooted in the foundational principles of analytical chemistry. The ^1H and ^{13}C NMR spectra confirm the carbon-hydrogen framework, the IR spectrum provides clear evidence of the key functional groups and intramolecular interactions, and mass spectrometry validates the molecular weight and offers insight into the molecule's stability and fragmentation patterns. Together, these techniques provide a comprehensive and self-validating spectral fingerprint, ensuring the identity and purity of this important synthetic building block for advanced applications in research and development.

References

- Comprehensive theoretical and experimental analyses of 5-Bromo-2-Hydroxybenzaldehyde: insights into molecular stability and drug design. (2025).
- Analysis of the reduction product of 3-nitrobenzaldehyde using Pulsar - Technical Paper. (n.d.). Oxford Instruments.
- Benzaldehyde, 5-bromo-2-hydroxy-3-nitro-. (n.d.). NIST Chemistry WebBook. [[Link](#)]
- 5-Bromo-2-hydroxy-3-methoxybenzaldehyde. (n.d.). PubChem. [[Link](#)]
- 5-Bromo-3-nitrosalicylaldehyde. (n.d.). PubChem. [[Link](#)]
- Tolstorozhev, G. B., et al. (2012). IR Spectra of benzaldehyde and its derivatives in different aggregate states. Optics and Spectroscopy. [[Link](#)]
- proton ^1H NMR spectrum of benzaldehyde $\text{C}_6\text{H}_5\text{CHO}$. (n.d.). Doc Brown's Chemistry. [[Link](#)]

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Sources

- 1. Benzaldehyde, 5-bromo-2-hydroxy-3-nitro- [webbook.nist.gov]
- 2. 5-Bromo-3-nitrosalicylaldehyde | C₇H₄BrNO₄ | CID 618699 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Comprehensive theoretical and experimental analyses of 5-Bromo-2-Hydroxybenzaldehyde: insights into molecular stability and drug design - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. C₇H₆O C₆H₅CHO benzaldehyde low high resolution 1H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 benzaldehyde 1-H nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 6. benchchem.com [benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. pdf.benchchem.com [pdf.benchchem.com]
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